

# Essential Safety and Operational Guide for Handling Estrone-13C3

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Estrone-13C3

Cat. No.: B1530534

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Estrone-13C3**. The following procedures are designed to minimize risk and ensure a safe laboratory environment.

**Estrone-13C3**, a stable isotope-labeled form of the natural estrogenic hormone estrone, is classified as a potent compound. The Safety Data Sheet (SDS) from Sigma-Aldrich indicates that it is a Category 1B carcinogen and a Category 1B reproductive toxin. Therefore, stringent safety protocols must be followed to prevent exposure.

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **Estrone-13C3** is provided in the table below.

Property	Value
Chemical Formula	$^{13}\text{C}_3\text{C}_{15}\text{H}_{22}\text{O}_2$
Molecular Weight	273.34 g/mol <a href="#">[1]</a>
Appearance	Powder
Melting Point	258-260 °C
Storage Temperature	-20°C <a href="#">[1]</a>
Isotopic Purity	99 atom % $^{13}\text{C}$

## Hazard Identification and Safety Precautions

The primary hazards associated with **Estrone- $^{13}\text{C}_3$**  are its potential carcinogenic and reproductive effects.[\[2\]](#) The GHS pictograms and hazard statements are summarized below.

GHS Pictogram	Hazard Class	Hazard Statement
GHS08	Carcinogenicity, Category 1B	H350: May cause cancer
Reproductive Toxicity, Category 1B	H360: May damage fertility or the unborn child	

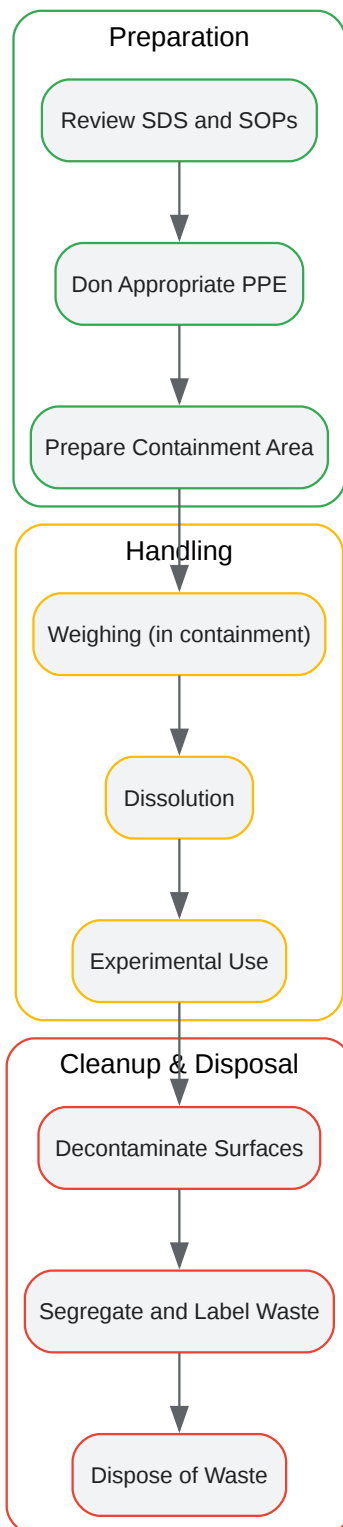
Precautionary Statements:[\[2\]](#)

- P201: Obtain special instructions before use.
- P202: Do not handle until all safety precautions have been read and understood.
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.
- P308 + P313: IF exposed or concerned: Get medical advice/ attention.

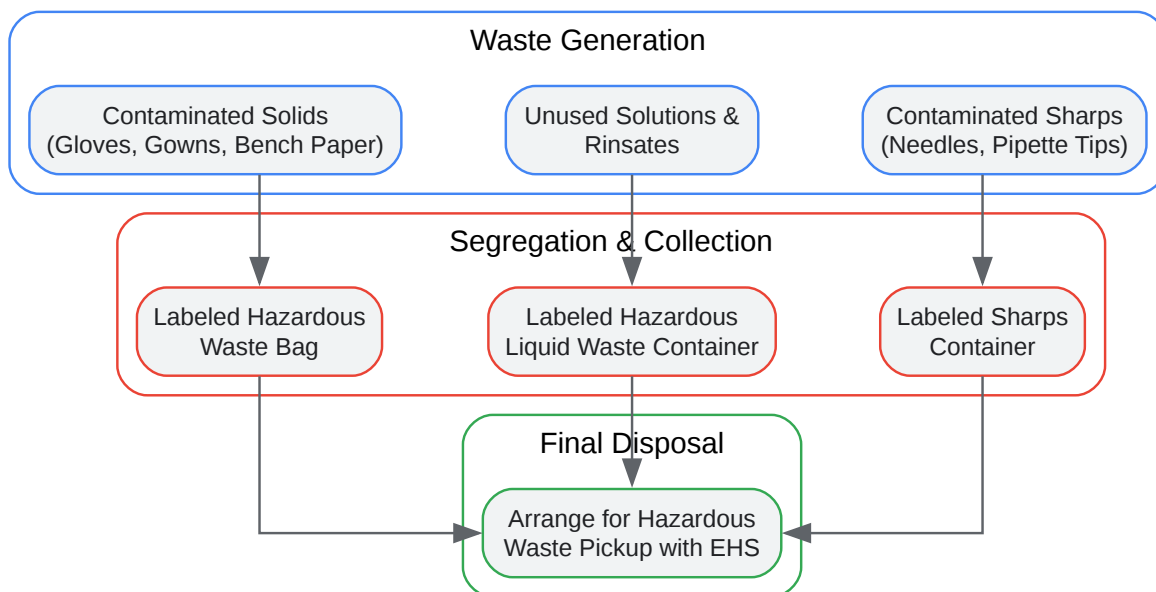
## Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **Estrone-13C3** is crucial to minimize exposure risk. The following workflow outlines the necessary steps from preparation to disposal.

## Operational Workflow for Handling Estrone-13C3



## Disposal Pathway for Estrone-13C3 Waste



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Estrone (2,3,4- $\text{C}^{13}$ , 99%) 100  $\mu\text{g/mL}$  in methanol - Cambridge Isotope Laboratories, CLM-9148-C [[isotope.com](https://isotope.com)]
- 2. [sigmaaldrich.com](https://sigmaaldrich.com) [[sigmaaldrich.com](https://sigmaaldrich.com)]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling Estrone-13C3]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1530534#personal-protective-equipment-for-handling-estrone-13c3>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)